

An In-depth Technical Guide to the Safe Handling of Ethyl 3-Hydroxypentanoate

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Compound of Interest

Compound Name: Ethyl 3-hydroxypentanoate

Cat. No.: B3053493

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl 3-hydroxypentanoate** (CAS No. 54074-85-0). The following sections detail physical and chemical properties, hazard identification, handling and storage procedures, emergency protocols, and waste disposal guidelines. The information herein is compiled from publicly available data and safety data sheets of analogous compounds. It is imperative to conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

Proper handling of any chemical substance begins with a clear understanding of its physical and chemical properties. The following table summarizes the known and estimated properties of **ethyl 3-hydroxypentanoate**.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₃	
Molecular Weight	146.18 g/mol	
CAS Number	54074-85-0	
Appearance	Liquid	
Boiling Point	223.04 °C (estimated)	
Flash Point	88.20 °C (191.00 °F) (estimated)	
Vapor Pressure	0.020 mmHg @ 25 °C (estimated)	
Water Solubility	52,980 mg/L @ 25 °C (estimated)	
logP (o/w)	0.607 (estimated)	

Hazard Identification and GHS Classification

While a specific GHS classification for **ethyl 3-hydroxypentanoate** is not readily available, data from similar compounds such as ethyl 3-hydroxybenzoate suggest the following potential hazards. Users should handle this compound with the assumption that it may possess these characteristics.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com